

Application Notes: Blending Potassium Thiosulfate (KTS) with Urea Ammonium Nitrate (UAN) Solutions

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Compound of Interest

Compound Name: Potassium thiosulfate

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Introduction

Potassium Thiosulfate (KTS) is a highly soluble source of potassium and sulfur, making it a valuable component in liquid fertilizer blends.^{[1][2]} When blended with Urea Ammonium Nitrate (UAN) solutions, it can create a comprehensive N-P-K liquid fertilizer.^{[1][2]} However, the chemical interaction between KTS and UAN necessitates a clear understanding of the blending methodology to prevent the formation of precipitates and ensure a stable, effective product. These notes provide detailed protocols and guidelines for the successful blending of KTS with UAN solutions for research and agricultural applications.

Chemical Interaction and Compatibility

The primary challenge in blending KTS with UAN is the reaction between the potassium in KTS and the nitrate in UAN, which forms potassium nitrate (KNO_3) crystals.^{[1][2][3][4][5][6][7][8][9]} The solubility of potassium nitrate is highly dependent on temperature; as the temperature of the solution decreases, the solubility of KNO_3 decreases, leading to the formation of crystals.^[5] This precipitation can lead to handling and application issues.

To counteract this, the addition of water is crucial. Water acts as a solvent to keep the potassium nitrate in solution.^{[1][2][3][4][5]} Generally, blends are stable without dilution only when one of the two main components (KTS or UAN) constitutes more than 80% of the mixture.^[3]

Data Presentation

The following tables summarize the key quantitative data for blending KTS with UAN solutions.

Table 1: General Blending Guidelines

Parameter	Recommendation	Source
Blending Order	1. KTS, 2. Water, 3. UAN	[1] [2] [3] [4]
Water Addition	Add water by weight equal to the amount of the smaller component (KTS or UAN).	[2] [3] [5]
pH Level	Blends should not be acidified below a pH of 6.0.	[3] [6] [7] [8] [10]
Compatibility	Compatible with most other liquid fertilizers except those containing calcium.	[3]

Table 2: Potassium Nitrate Solubility in Water at Different Temperatures

Temperature (°F)	Temperature (°C)	Pounds of KNO ₃ Dissolved in 100 lbs of Water	Source
86	30	~48	[5]
50	10	~21	[5]

Experimental Protocols

Protocol 1: Jar Test for Compatibility

A jar test is a critical preliminary step before preparing large quantities of KTS and UAN blends to ensure compatibility and stability.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[10\]](#)

Materials:

- **Potassium Thiosulfate (KTS)** solution
- Urea Ammonium Nitrate (UAN) solution (e.g., UAN 32)
- Water
- Clear glass jars with lids (quart or liter size)
- Graduated cylinders or measuring cups
- Stirring rod

Procedure:

- Add the desired proportional amount of KTS to a clear glass jar.
- Add the calculated amount of water to the jar. As a general rule, add water by weight equal to the amount of the smaller component (KTS or UAN) in the final mix.[\[2\]](#)[\[3\]](#)[\[5\]](#)
- Stir the KTS and water mixture thoroughly.
- Slowly add the proportional amount of UAN solution to the jar while stirring continuously.
- Cap the jar and shake it gently to ensure a homogenous mixture.
- Let the jar sit for at least 24 hours and observe for any signs of precipitation or crystallization.
- To simulate colder conditions, the jar can be placed in a cool environment, and observations for crystal formation should be made.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) If crystals form, note the temperature and consider adding more water or gentle heating to redissolve them.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Protocol 2: Large-Scale Blending of KTS and UAN

This protocol outlines the standard procedure for preparing larger volumes of KTS and UAN blends.

Materials:

- Mixing tank

- Agitation system
- **Potassium Thiosulfate (KTS)** solution
- Urea Ammonium Nitrate (UAN) solution
- Water

Procedure:

- Ensure the mixing tank is clean and free of any contaminants, especially calcium-containing residues.[3]
- Add the required amount of KTS to the mixing tank.
- Begin agitation.
- Add the predetermined amount of water to the tank. The amount of water should be equal in weight to the lesser of the KTS or UAN quantities.[2][3][5]
- Continue agitation and slowly add the UAN solution to the tank.
- Maintain agitation for a sufficient period to ensure a uniform blend.
- Avoid sparging air into the KTS or the final blend.[3][4]
- It is recommended to use the blend soon after preparation.[3]

Mandatory Visualization



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Caption: Workflow for blending KTS with UAN solutions.

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References

- 1. s3-us-west-1.amazonaws.com [s3-us-west-1.amazonaws.com]
- 2. tessenderlokerley.com [tessenderlokerley.com]
- 3. Recommendations for use of KTS® | Tessenderlo Kerley [tessenderlokerley.com]
- 4. assets.greenbook.net [assets.greenbook.net]
- 5. Blending KTS with UAN | Tessenderlo Kerley [tessenderlokerley.com]
- 6. plantfoodco.com [plantfoodco.com]
- 7. marionag.com [marionag.com]
- 8. KTS 0-0-25, 17% Sulfur, Potassium Thiosulfate | Plant Food Company, Inc. [plantfoodco.com]
- 9. KTS | Tessenderlo Kerley [tessenderlokerley.com]
- 10. assets.greenbook.net [assets.greenbook.net]
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